

A Comprehensive Guide to the Safe Disposal of 2-Methylhexadecanoic Acid

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Compound of Interest

Compound Name: 2-Methylhexadecanoic acid

CAS No.: 27147-71-3

Cat. No.: B1217160

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For researchers and drug development professionals, maintaining a safe and compliant laboratory environment is paramount. The proper disposal of chemical waste, such as **2-Methylhexadecanoic acid**, is a critical component of this responsibility. This guide provides a detailed, step-by-step protocol for the safe handling and disposal of **2-Methylhexadecanoic acid**, grounded in scientific principles and regulatory compliance. Our aim is to empower you with the knowledge to not only follow procedures but to understand the rationale behind them, ensuring a culture of safety and environmental stewardship in your laboratory.

Understanding 2-Methylhexadecanoic Acid: Hazard Identification and Assessment

Before any disposal protocol can be implemented, a thorough understanding of the chemical's properties and associated hazards is essential. **2-Methylhexadecanoic acid** (CAS No. 27147-71-3) is a methyl-branched, long-chain saturated fatty acid.^[1]

Key Properties:

Property	Value	Source
Physical State	Solid (Crystal - Powder)	[2]
Color	White to Almost White	[2]
Melting Point	48°C	[2]
Boiling Point	177°C at 0.3 kPa	[2]
Solubility	Insoluble in water	[3]

While specific toxicity data for **2-Methylhexadecanoic acid** is limited, it is crucial to handle it with the care afforded to all laboratory chemicals.[2][4] The primary route of concern for exposure is through skin contact, eye contact, or inhalation of dust particles.[2]

The Disposal Workflow: A Step-by-Step Procedural Guide

The following workflow provides a systematic approach to the disposal of **2-Methylhexadecanoic acid**, from the point of generation to final collection.



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Sources

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- [3. Showing Compound Methyl hexadecanoate \(FDB003050\) - FooDB \[foodb.ca\]](#)
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